

The Environmental Odyssey of Musk Tibetene: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and transport of **Musk Tibetene**, a synthetic nitroaromatic musk compound. Due to its persistence, bioaccumulative potential, and toxicity, understanding its behavior in the environment is of critical importance. This document summarizes key physicochemical properties, environmental degradation pathways, partitioning behavior, and bioaccumulation potential. Detailed experimental protocols for relevant studies are also provided to facilitate further research.

Physicochemical Properties

The environmental behavior of a chemical is largely dictated by its physicochemical properties. **Musk Tibetene** is a solid, lipophilic substance with low water solubility and a low vapor pressure, indicating its tendency to partition from water to organic phases such as sediment, soil, and biota.



Property	Value	Reference
Molecular Formula	C13H18N2O4	[1]
Molecular Weight	266.29 g/mol	[1]
Physical Form	Solid, pale yellow crystals	[2][3]
Melting Point	135.5 °C (experimental)	[2]
Boiling Point	367.5 °C (calculated)	[2]
Vapor Pressure	$5.22 \times 10^{-4} $ Pa (calculated)	[2]
Water Solubility	0.052 mg/L (experimental)	[2]
Log K_ow_ (Octanol-Water Partition Coefficient)	5.0 (experimental)	[2]
Henry's Law Constant	0.101 Pa·m³/mol (calculated)	[2]

Environmental Fate and Transport

Musk Tibetene enters the environment primarily through wastewater effluent, as it is used in a variety of consumer products.[2] Its fate is governed by a combination of transport and transformation processes.

Transport

Due to its low volatility, long-range atmospheric transport is considered a potential pathway for the distribution of **Musk Tibetene** to remote areas.[2] In aquatic systems, its high lipophilicity and low water solubility lead to its partitioning to suspended solids, sediment, and sludge in wastewater treatment plants (WWTPs).[2]

Degradation

2.2.1. Photodegradation

Musk Tibetene is susceptible to photodegradation in the presence of light. In aqueous solutions or acetonitrile/water mixtures, it can be degraded with half-lives ranging from approximately 20 minutes to several hours, depending on the conditions.[4][5] The

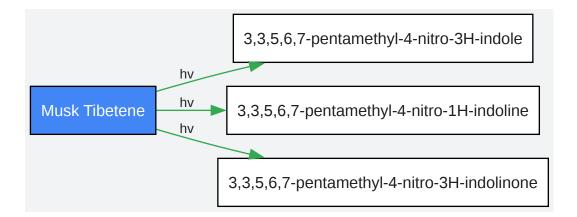




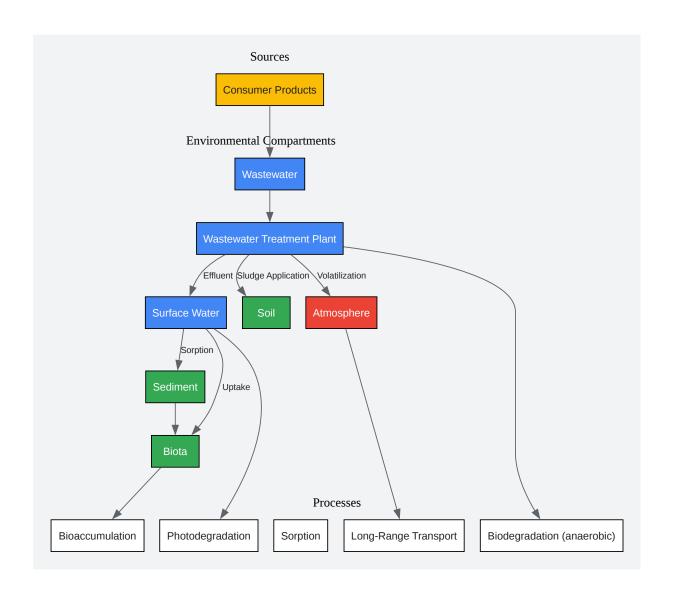


photodegradation process involves the transformation of **Musk Tibetene** into several photoproducts.[4][5]









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